

# Personal protective equipment for handling Apc 366

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Apc 366

Cat. No.: B1665130

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## Essential Safety and Handling Guide for Apc 366

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Apc 366**, a selective inhibitor of mast cell tryptase. Adherence to these procedural steps is critical for minimizing risk and ensuring the integrity of your research.

## Personal Protective Equipment (PPE)

When working with **Apc 366**, a comprehensive approach to personal protection is necessary to prevent exposure. The following table summarizes the required personal protective equipment.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes	Safety Goggles	Must be equipped with side-shields to protect against splashes.
Hands	Protective Gloves	Use chemically resistant gloves. The specific material should be chosen based on the solvent used to handle Apc 366.
Body	Impervious Clothing	A lab coat or other protective clothing that is resistant to chemical penetration should be worn.
Respiratory	Suitable Respirator	The type of respirator should be selected based on the potential for aerosol formation and the specific laboratory ventilation conditions.

## Handling and Storage

Proper handling and storage are crucial for maintaining the stability of **Apc 366** and ensuring a safe working environment.

### Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.[\[1\]](#)
- Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#)
- An accessible safety shower and eyewash station should be located in the immediate vicinity of the handling area.[\[1\]](#)

Storage:

- Store **Apc 366** in a tightly sealed container in a cool, well-ventilated area.
- For long-term storage, it is recommended to store the compound at temperatures below -15°C.

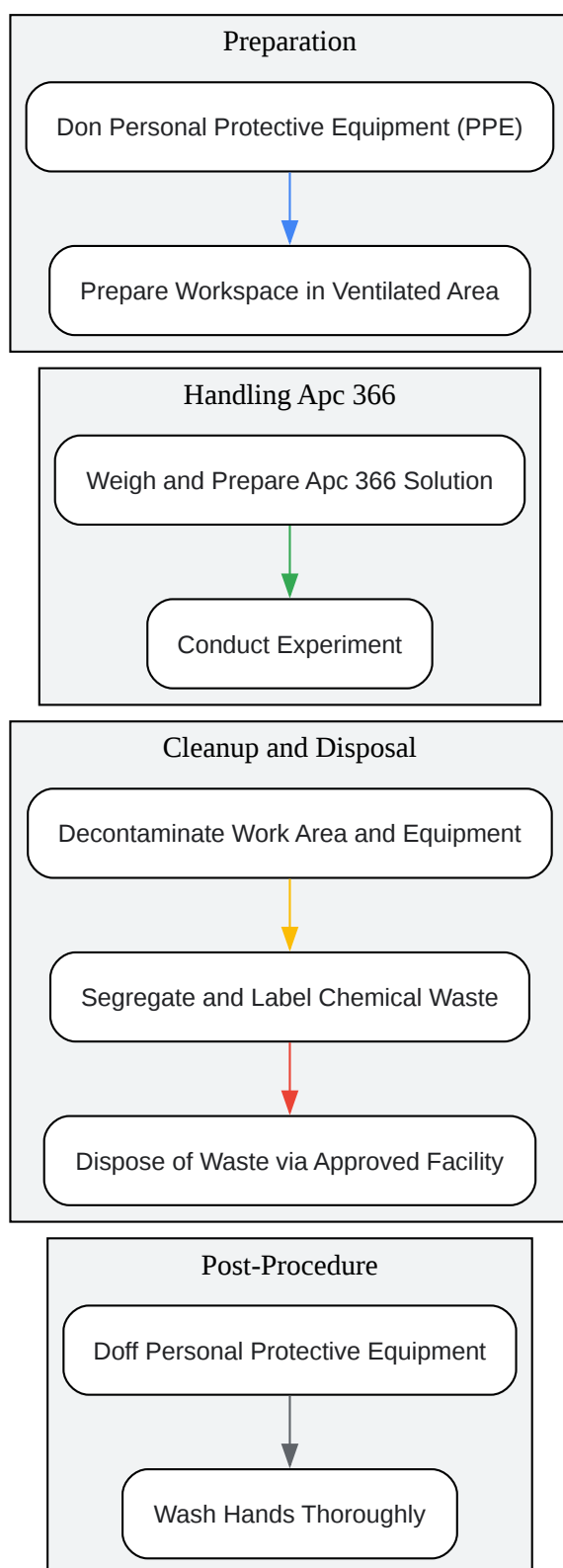
## Disposal Plan

The disposal of **Apc 366** and its containers must be conducted in accordance with all local, state, and federal regulations for chemical waste.

- Do not dispose of **Apc 366** down the drain or in general waste.[\[1\]](#)
- The compound is very toxic to aquatic life with long-lasting effects, so it is imperative to prevent it from entering water courses or the soil.[\[1\]](#)
- Dispose of the contents and the container at an approved waste disposal facility.[\[1\]](#)

## Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the procedural steps for the safe handling and disposal of **Apc 366**. Adherence to this workflow is a critical component of laboratory safety.



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Caption: Workflow for Safe Handling and Disposal of **Apc 366**.

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## References

- 1. APC 366|158921-85-8|MSDS [dcchemicals.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)